

Application Notes and Protocols: OG 488, Acid in Confocal Microscopy

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Compound of Interest

Compound Name: OG 488, acid

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Introduction to Oregon Green™ 488 Carboxylic Acid

Oregon Green™ 488 (OG 488) is a fluorinated analog of fluorescein, offering significant advantages for fluorescence microscopy. Its carboxylic acid form is a versatile fluorescent probe, particularly useful for investigating cellular processes within acidic environments. Key features of OG 488 include high photostability, a high fluorescence quantum yield, and a low pKa of approximately 4.7.^{[1][2][3][4][5]} This low pKa makes its fluorescence essentially insensitive to pH changes within the physiological pH range of most cellular compartments.^{[1][3][4][5][6]} However, this property makes it an excellent candidate for monitoring pH in acidic organelles such as endosomes and lysosomes.^[3]

These application notes provide detailed protocols for the use of **OG 488, acid** and its dextran conjugate in confocal microscopy, with a focus on ratiometric pH measurement within the endo-lysosomal pathway.

Quantitative Data

The photophysical properties of Oregon Green™ 488 are summarized in the tables below for easy reference and comparison.

Table 1: Spectral and Physicochemical Properties of Oregon Green™ 488, Carboxylic Acid

Property	Value	References
Excitation Maximum (λ_{ex})	~496 nm	[5]
Emission Maximum (λ_{em})	~524 nm	[5]
Molar Extinction Coefficient	~76,000 $\text{cm}^{-1}\text{M}^{-1}$	[1]
Fluorescence Quantum Yield (Φ)	~0.91 \pm 0.05	[2]
pKa	~4.7	[1][3][4][5][6]
Fluorescence Lifetime (τ)	~4.1 ns (at pH 9.0)	[7]
Solubility	DMSO, DMF	[8]

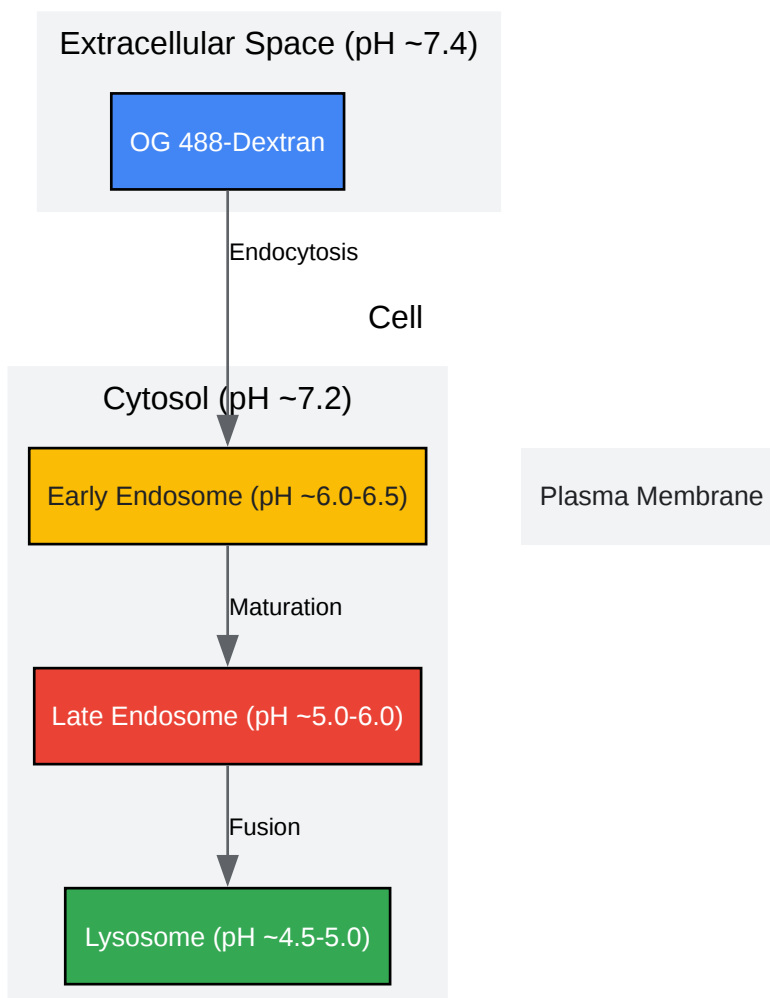
Table 2: Fluorescence Lifetime of Oregon Green™ 488 at Various pH Levels

pH	Mean Fluorescence Lifetime (τ) in ns	References
1	~2.0	[9]
5	~4.0	[9]
6	~4.0	[9]

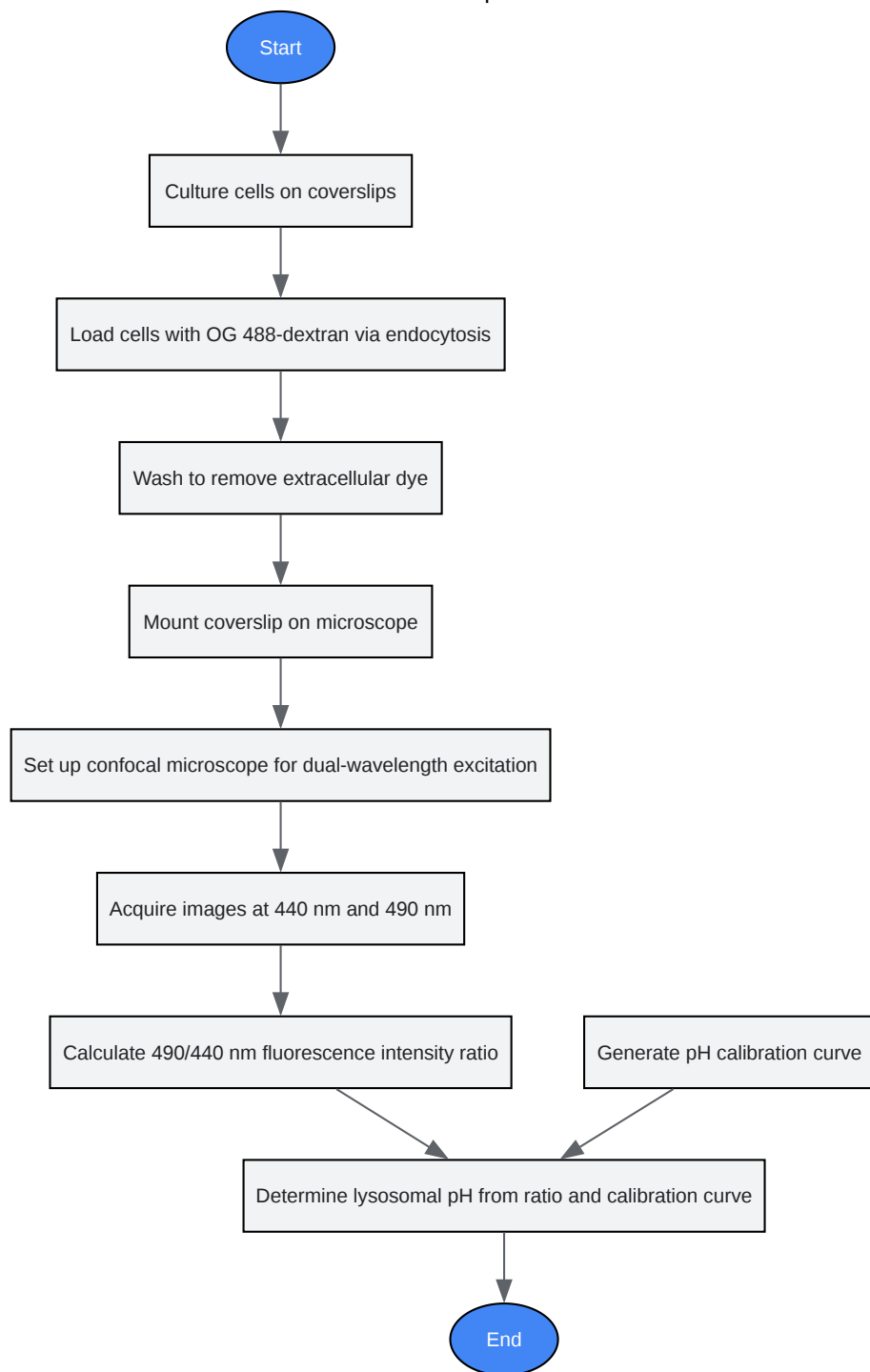
Signaling Pathways and Experimental Workflows

Visualizing cellular pathways and experimental setups is crucial for understanding the application of OG 488. The following diagrams, generated using the DOT language, illustrate key processes.

Endo-Lysosomal Pathway and pH Gradient



Workflow for Ratiometric pH Measurement

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